

Safe Handling and Disposal of N-Methyl-N-vinylacetamide: A Comprehensive Guide

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Compound of Interest

Compound Name: **N-Methyl-N-vinylacetamide**

Cat. No.: **B020336**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **N-Methyl-N-vinylacetamide** (CAS No. 3195-78-6). Adherence to these procedures is critical to ensure personnel safety and regulatory compliance in the laboratory environment.

I. Hazard Identification and Quantitative Data

N-Methyl-N-vinylacetamide is a flammable liquid and vapor that can cause significant health effects.^{[1][2]} It is harmful if swallowed or in contact with skin, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]}

Property	Value	Source(s)
Physical State	Liquid	[2]
Appearance	Clear brown liquid	[2]
Flash Point	60 °C (140 °F)	[2]
Oral LD50 (Rat)	2830 uL/kg	[2]
Vapor Pressure	1.8 mbar @ 20 °C	[2]
GHS Hazard Statements	H226, H302, H312, H315, H319, H335	[1]

II. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **N-Methyl-N-vinylacetamide** to minimize exposure and ensure safety.

PPE Category	Specification	Source(s)
Eye/Face Protection	Chemical splash goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards. A face shield may be required for larger quantities or when splashing is likely.	[3][4][5]
Skin Protection	Appropriate protective gloves (e.g., nitrile rubber, inspect before use). Flame-retardant antistatic protective clothing. A lab coat must be worn.	[2][3][4][5]
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge (e.g., organic vapor) must be used if ventilation is inadequate or when vapours/aerosols are generated. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.	[3][5][6]

III. Operational Plan: Step-by-Step Handling Procedure

- Ventilation: Always handle **N-Methyl-N-vinylacetamide** in a well-ventilated area, preferably within a chemical fume hood.[2][5]
- Ignition Sources: Eliminate all potential ignition sources, including open flames, hot surfaces, and sparks.[1][3] Use non-sparking tools.[1]
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible.[2] Have a spill kit with appropriate absorbent material nearby.
- Personal Protective Equipment: Don the required PPE as detailed in the table above before handling the chemical.
- Container Handling: Keep the container tightly closed when not in use.[1][2] Ground and bond containers and receiving equipment to prevent static discharge.[1]
- Dispensing: When transferring the liquid, do so carefully to avoid splashing.
- Hygiene: Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke in the work area.[1]
- Conditions: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong acids.[2]
- Location: Store in a designated flammables area.[2]
- Container: Keep in the original, tightly sealed container.[1][2]

IV. Spill and Emergency Procedures

- Alert Personnel: Notify others in the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Cover the spill with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[2][7] Do not use combustible materials like paper towels to absorb the initial spill.[7]

- Collection: Use a spark-proof tool to collect the absorbed material and place it into a suitable, labeled container for disposal.[2]
- Decontamination: Clean the spill area with soap and water.
- Disposal: Dispose of the contaminated materials as hazardous waste according to institutional and local regulations.
- Evacuate: Immediately evacuate the area.
- Alert: Activate the nearest fire alarm and notify emergency personnel.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
 - Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention.[2]
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
 - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[2]

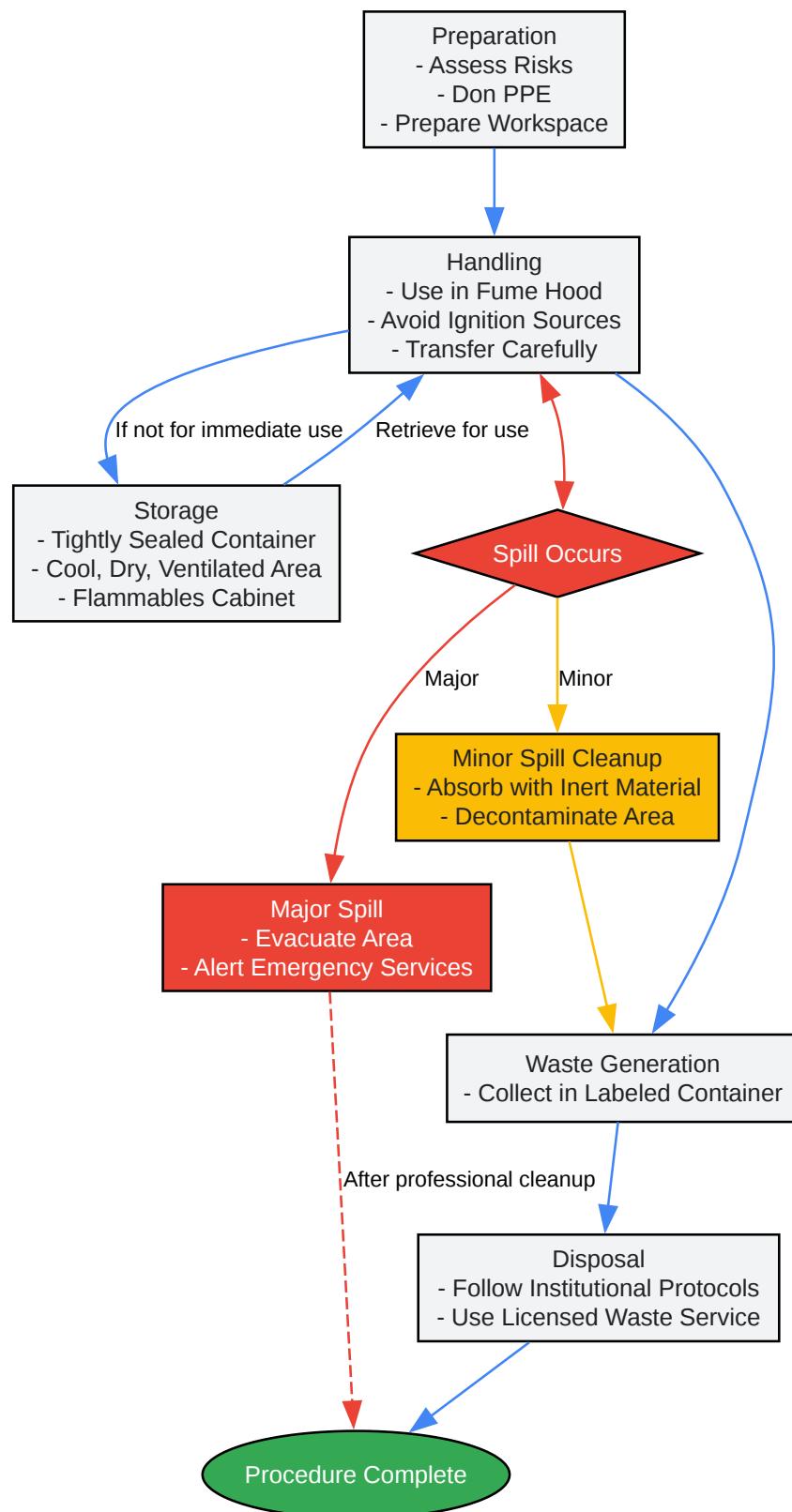
V. Disposal Plan

All waste containing **N-Methyl-N-vinylacetamide** must be treated as hazardous waste.

- Waste Collection:
 - Collect waste **N-Methyl-N-vinylacetamide** and any contaminated materials (e.g., absorbent materials, gloves) in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams.[1] Leave chemicals in their original containers if possible.[1]

- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**N-Methyl-N-vinylacetamide**".
- Storage of Waste:
 - Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal:
 - Arrange for disposal through a licensed professional waste disposal service.[[6](#)] All disposal must be in accordance with federal, state, and local regulations.[[1](#)]

VI. Workflow for Handling N-Methyl-N-vinylacetamide

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Caption: Workflow for the safe handling and disposal of **N-Methyl-N-vinylacetamide**.

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